

Hazards and safety precautions for 6-Chloro-1-hexene

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Compound of Interest

Compound Name: 6-Chloro-1-hexene

Cat. No.: B1581537

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An In-depth Technical Guide to the Hazards and Safety Precautions for **6-Chloro-1-hexene**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of the chemical hazards and safety protocols for all reagents is paramount. This guide provides an in-depth overview of the hazards associated with **6-Chloro-1-hexene** (CAS No: 928-89-2) and details the necessary safety precautions for its handling and use in a laboratory setting.

Hazard Identification and Classification

6-Chloro-1-hexene is classified as a hazardous substance. It is a flammable liquid and vapor that can cause skin, eye, and respiratory irritation.^{[1][2]} Adherence to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals is essential for ensuring user safety.

Table 1: GHS Classification for **6-Chloro-1-hexene**

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	3	GHS02 (Flame)	Warning	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Sources:[1][2]

Precautionary Statements:

A comprehensive set of precautionary statements outlines the necessary steps to minimize risks associated with **6-Chloro-1-hexene**. These include preventative measures, response actions in case of exposure, and storage and disposal guidelines.[1][3] Key statements include:

- Prevention: P210 (Keep away from heat/sparks/open flames/hot surfaces), P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection).[1][4]
- Response: P303+P361+P353 (IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1][4]

- Storage: P403+P235 (Store in a well-ventilated place. Keep cool).[5]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[5]

Physical and Chemical Properties

Understanding the physical and chemical properties of **6-Chloro-1-hexene** is crucial for its safe handling and for designing experiments.

Table 2: Physical and Chemical Properties of **6-Chloro-1-hexene**

Property	Value
CAS Number	928-89-2
Molecular Formula	C ₆ H ₁₁ Cl
Molecular Weight	118.60 g/mol
Appearance	Colorless to light yellow clear liquid
Boiling Point	135-136 °C
Density	0.896 g/mL at 25 °C
Flash Point	28.9 °C (84.0 °F) - closed cup
Refractive Index	n _{20/D} 1.438

Sources:[6]

Toxicological Information

While comprehensive toxicological data is not readily available, the primary health hazards are related to its irritant properties.[1][7]

- Inhalation: May cause respiratory tract irritation.[1][7]
- Skin Contact: Causes skin irritation.[1][2] May be harmful if absorbed through the skin.[7]
- Eye Contact: Causes serious eye irritation.[1][2]

- Ingestion: May be harmful if swallowed.[7]

To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[1] No information is available to indicate that this substance is a carcinogen.[7]

Experimental Protocols and Safety Precautions

Due to the lack of detailed experimental protocols in the provided search results, a general workflow for handling hazardous chemicals is presented below. All work with **6-Chloro-1-hexene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[3][8]

Personal Protective Equipment (PPE)

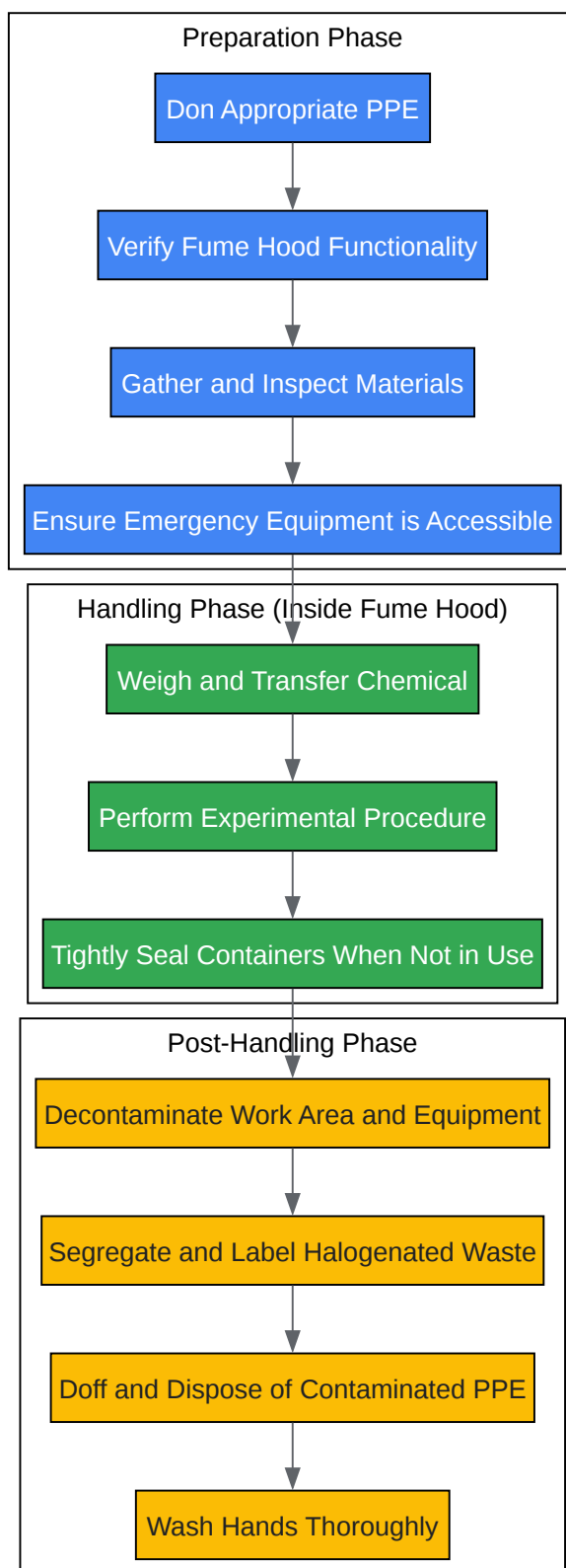
Appropriate PPE is mandatory to minimize exposure.

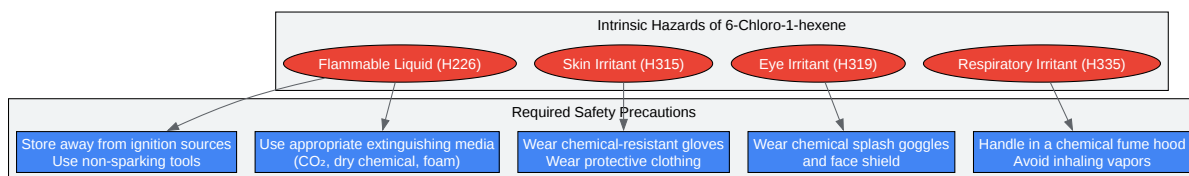
Table 3: Recommended Personal Protective Equipment

Protection Type	Recommended Equipment	Specifications and Use
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles should meet ANSI Z87.1 or EN 166 (EU) standards. A face shield should be worn over goggles when there is a risk of splashing.[1] [8]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[8] Always inspect gloves before use and change them immediately upon contamination.[8]
Body Protection	Flame-Resistant Laboratory Coat	A lab coat made of a flame-resistant material should be worn and fully buttoned to provide a barrier against splashes and potential ignition sources.[8]
Respiratory Protection	Fume Hood or Respirator	All handling should be conducted in a chemical fume hood. If a fume hood is not available, a respirator with an appropriate filter (e.g., type ABEK (EN14387)) should be used.[6]

Standard Handling Workflow

The following diagram outlines a standard workflow for handling **6-Chloro-1-hexene** in a laboratory setting.





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References

- 1. 6-Chloro-1-hexene | CAS#:928-89-2 | Chemsrsc [chemsrc.com]
- 2. 6-Chloro-1-hexene | C₆H₁₁Cl | CID 70233 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. 6-Chlorohex-1-ene | 928-89-2 | TCI EUROPE N.V. [tcichemicals.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 6-クロロ-1-ヘキセン 96% | Sigma-Aldrich [sigmaaldrich.com]
- 7. dept.harpercollege.edu [dept.harpercollege.edu]
- 8. benchchem.com [benchchem.com]
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